

Application Note: Preparation of Dasatinib Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: *Dasatinib hydrochloride*

Cat. No.: *B3010476*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of **Dasatinib hydrochloride** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and activity of the compound for accurate and reproducible experimental results.

Introduction

Dasatinib is a potent, second-generation tyrosine kinase inhibitor that targets multiple kinases, primarily Bcr-Abl and the Src family of kinases.[1][2][3] It is widely used in cancer research and for the treatment of chronic myeloid leukemia (CML) and acute lymphoblastic leukemia (ALL). [3][4] For in vitro studies, Dasatinib is typically dissolved in an organic solvent to create a concentrated stock solution, which is then diluted to the final working concentration in cell culture media or assay buffers.

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **Dasatinib hydrochloride** stock solutions due to its high solubilizing capacity for a wide range of organic molecules.[5][6][7] However, proper handling and storage procedures are essential to maintain the integrity of the compound and the solvent. This note provides a comprehensive guide to achieve this.

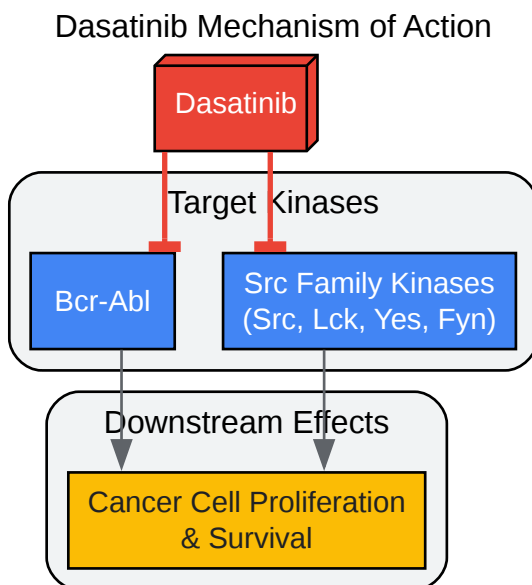
Dasatinib Hydrochloride Properties and Storage

All quantitative data regarding **Dasatinib hydrochloride** and its storage are summarized in the table below. It is crucial to use the molecular weight of the hydrochloride salt for accurate molarity calculations.

Parameter	Value	Source(s)
Chemical Name	N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-5-thiazolecarboxamide, hydrochloride	[8]
Molecular Weight	524.47 g/mol	[9][10]
Solubility in DMSO	15 mg/mL (warming & sonication may be needed) to 100 mg/mL.	[9][11]
Storage (Powder)	-20°C for up to 3 years, protected from light.	[1][9]
Storage (Stock Solution)	Aliquot and store at -20°C (for up to 3 months) or -80°C (for up to 1 year). Avoid repeated freeze-thaw cycles.	[1][9][12]
DMSO Properties	Polar aprotic solvent, hygroscopic. Use fresh, high-purity DMSO.	[9][13][14]

Mechanism of Action: Kinase Inhibition

Dasatinib exerts its anti-cancer effects by inhibiting key signaling pathways that drive cell proliferation and survival. The diagram below illustrates its primary targets.



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Caption: Dasatinib inhibits Bcr-Abl and Src family kinases, blocking pro-survival pathways.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM **Dasatinib hydrochloride** stock solution in DMSO.

4.1. Materials and Equipment

- **Dasatinib hydrochloride** powder (e.g., CAS 854001-07-3)
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, light-protecting microcentrifuge tubes (e.g., amber tubes)
- Sterile pipette tips
- Vortex mixer
- Sonicator bath (optional, recommended)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.

4.2. Safety Precautions

- Dasatinib is a potent cytotoxic agent and should be handled with care.[\[15\]](#)
- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Pregnant individuals should avoid handling the powder form.[\[4\]](#)[\[16\]](#)
- DMSO facilitates the absorption of substances through the skin; avoid direct contact with the solvent and the final solution.[\[13\]](#)[\[14\]](#)
- All handling of the dry powder should be performed in a chemical fume hood or a designated containment area.

4.3. Calculation

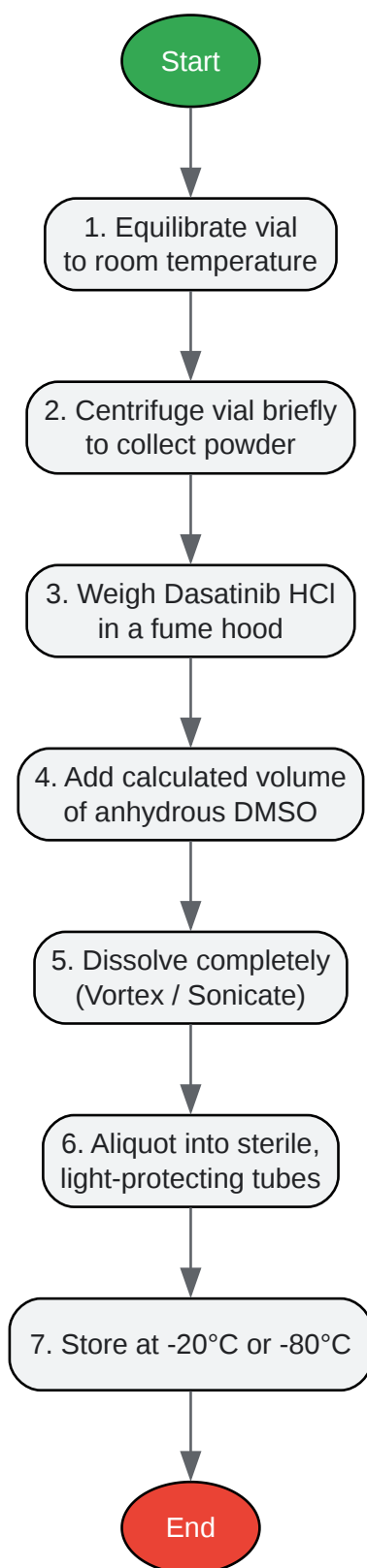
Use the following formula to determine the required volume of DMSO:

Volume of DMSO (mL) = [Mass of Dasatinib HCl (mg) / 524.47 (g/mol)] / Desired Concentration (mol/L)

- Example for 10 mM stock from 5 mg of powder:
 - Volume (mL) = [5 mg / 524.47 mg/mmol] / 10 mmol/L
 - Volume (mL) = 0.00953 L = 953 μ L

4.4. Step-by-Step Procedure

The workflow for preparing the stock solution is outlined below.



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Caption: Workflow for preparing **Dasatinib hydrochloride** stock solution.

- Preparation: Before opening, allow the vial of **Dasatinib hydrochloride** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Collect Powder: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.[12]
- Weighing: In a fume hood, carefully weigh the desired amount of **Dasatinib hydrochloride**.
- Solubilization: Add the pre-calculated volume of high-purity, anhydrous DMSO to the powder. Use of fresh DMSO is recommended as moisture can reduce solubility.[9]
- Dissolution: Cap the vial tightly and vortex thoroughly. If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes or warm it gently (to no more than 37°C) until the solution is clear.[10][11]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use working aliquots in sterile, light-protecting tubes.[1][2]
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store them at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).[1][9][17]

4.5. Usage in Cell Culture

When preparing working solutions for cell-based assays, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity.[2][12] A solvent control (media with the same final concentration of DMSO) should always be included in experiments.

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